

Rhuscholide A: A Technical Guide on its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Rhuscholide A*

Cat. No.: *B143618*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhuscholide A is a naturally occurring benzofuran lactone isolated from the stems of *Rhus chinensis*.^{[1][2]} Structurally identified as 5-hydroxy-3-(propan-2-ylidene)-7-(3,7,11,15-tetramethylhexadeca-2,6,10,11-tetraenyl)-2(3H)-benzofuranone, this compound has garnered significant interest within the scientific community due to its notable biological activities.^{[1][2]} Of particular importance is its potent anti-HIV-1 activity, positioning it as a promising lead compound for further investigation in drug discovery and development.^{[1][2]} This document provides a comprehensive overview of the known physical and chemical properties of **Rhuscholide A**, details of its isolation and characterization, and an examination of its biological effects and the methodologies used to determine them.

Physical and Chemical Properties

The fundamental physicochemical characteristics of **Rhuscholide A** are summarized below. These properties are crucial for its handling, formulation, and analysis in a research setting.

Property	Value	Source
Molecular Formula	C31H42O3	
Molecular Weight	466.7 g/mol	
Appearance	Not explicitly stated, but typically isolated as a solid or semi-solid.	
Melting Point	Not specified in the provided search results.	
Solubility	Soluble in organic solvents like petroleum ether and ethyl acetate, as indicated by its extraction and isolation procedures.	[1]

Spectral Data Analysis

The structure of **Rhuscholide A** was elucidated using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[1][2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

1D and 2D NMR experiments (COSY, HMQC, HMBC) were instrumental in determining the complex structure of **Rhuscholide A**. [1][2] While the full detailed spectral data is found in the primary literature, the key structural features confirmed by NMR include:

- A benzofuranone core.
- A 5-hydroxy group.
- A 3-(propan-2-ylidene) substituent.
- A long tetraenyl side chain at the 7-position.

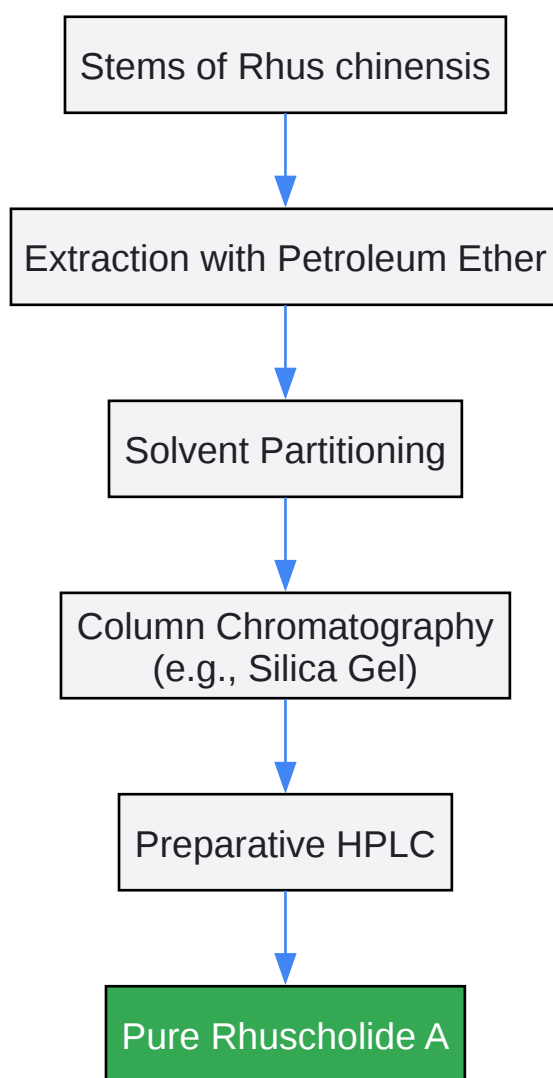
Mass Spectrometry (MS)

Both Electron Ionization Mass Spectrometry (EI-MS) and High-Resolution Electron Ionization Mass Spectrometry (HR-EI-MS) were used to confirm the molecular formula and fragmentation pattern of **Rhuscholid A**, corroborating the structure determined by NMR.[1][2]

Experimental Protocols

Isolation of Rhuscholid A

Rhuscholid A is a natural product isolated from the stems of the plant *Rhus chinensis*. The general workflow for its isolation involves several standard phytochemical techniques.



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Figure 1. General workflow for the isolation of **Rhuscholid A**.

Methodology:

- **Plant Material Collection and Preparation:** Stems of *Rhus chinensis* are collected, dried, and powdered.
- **Extraction:** The powdered plant material is subjected to extraction with a non-polar solvent, such as petroleum ether, to isolate lipophilic compounds.^[1]
- **Chromatographic Separation:** The crude extract is then subjected to a series of chromatographic techniques. This typically involves initial separation using column chromatography over silica gel, followed by further purification using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Biological Activity: Anti-HIV-1 Effects

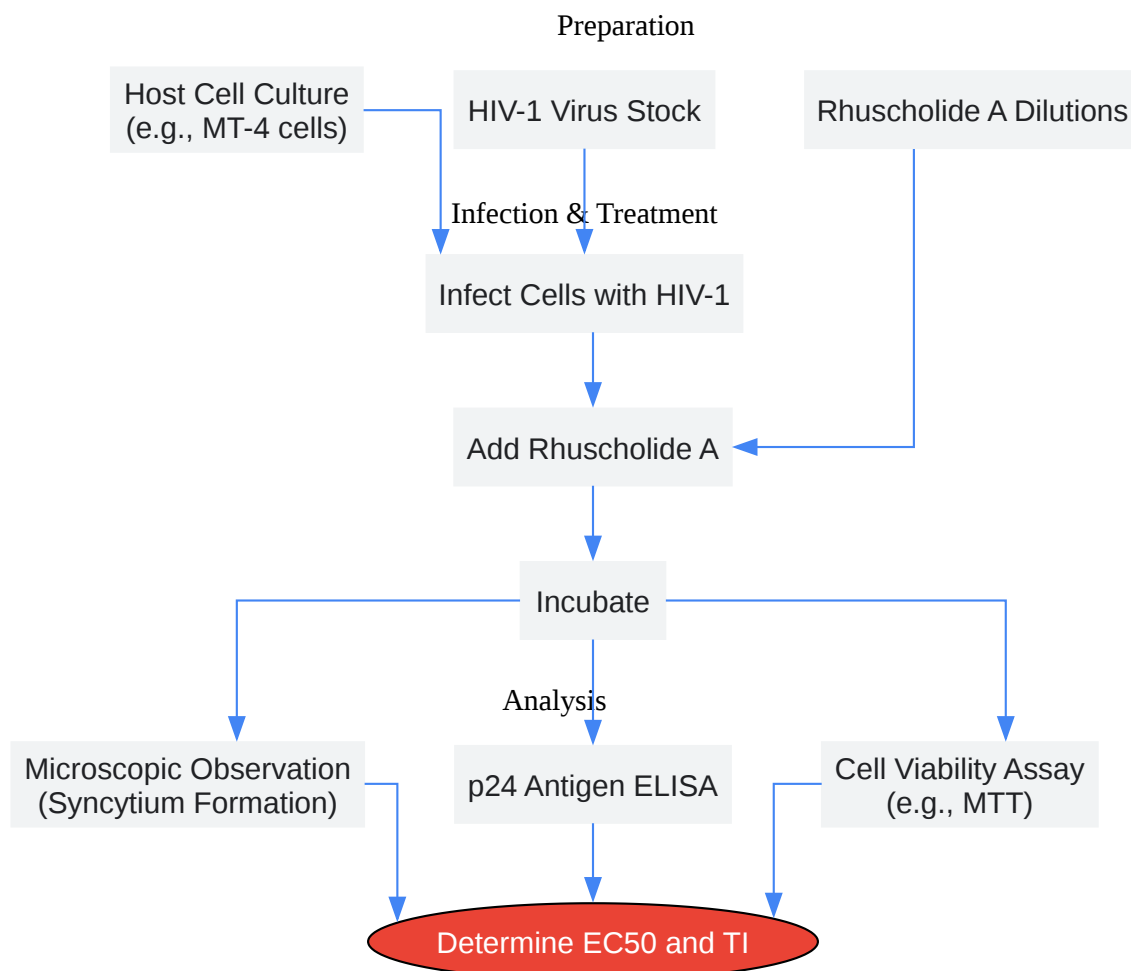
Rhuscholide A has demonstrated significant in vitro anti-HIV-1 activity.^{[1][2]}

Parameter	Value
EC50	1.62 μ M
Therapeutic Index (TI)	42.40

EC50 (Half-maximal Effective Concentration) is the concentration of a drug that gives half of the maximal response. The Therapeutic Index (TI) is a quantitative measurement of the relative safety of a drug, comparing the amount of a therapeutic agent that causes the therapeutic effect to the amount that causes toxicity.

Anti-HIV-1 Bioassay Protocol

The anti-HIV-1 activity of **Rhuscholide A** was evaluated through cell-based assays that measure the inhibition of viral replication and its cytopathic effects.



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References

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